

Application Note & Protocol: Microfluidic Synthesis of DODAP-based Lipid Nanoparticles

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DODAP

Cat. No.: B7796104

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Lipid nanoparticles (LNPs) have become a leading platform for the delivery of nucleic acid therapeutics, including siRNA, mRNA, and pDNA.[1][2] The cationic lipid 1,2-dioleoyl-3-dimethylammonium-propane (**DODAP**) is a key component in LNP formulations, facilitating the encapsulation of negatively charged genetic material and its subsequent release within the cell. Microfluidic technology offers a robust, scalable, and highly reproducible method for LNP synthesis.[3][4][5] By precisely controlling the mixing of a lipid-in-ethanol phase with an aqueous nucleic acid phase within a microchannel, this technique allows for the predictable self-assembly of LNPs with uniform size and high encapsulation efficiency.[6][7]

This document provides a detailed protocol for the synthesis of **DODAP**-based LNPs using a microfluidic system. It outlines the influence of key manufacturing parameters, such as Total Flow Rate (TFR) and Flow Rate Ratio (FRR), on the final physicochemical properties of the nanoparticles.

Key Microfluidic Principles & Parameters

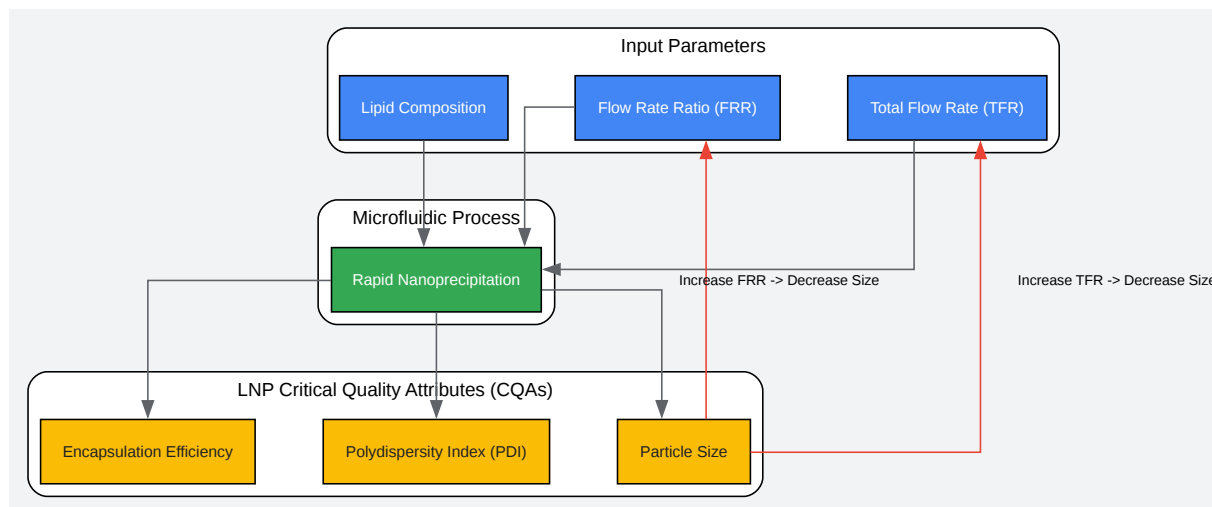
The synthesis of LNPs via microfluidics is a nanoprecipitation process.^[6] A solution of lipids dissolved in ethanol is rapidly mixed with an aqueous buffer containing the nucleic acid payload. The rapid change in solvent polarity causes the lipids to become supersaturated, leading to their self-assembly into nanoparticles that encapsulate the cargo.^{[6][8]}

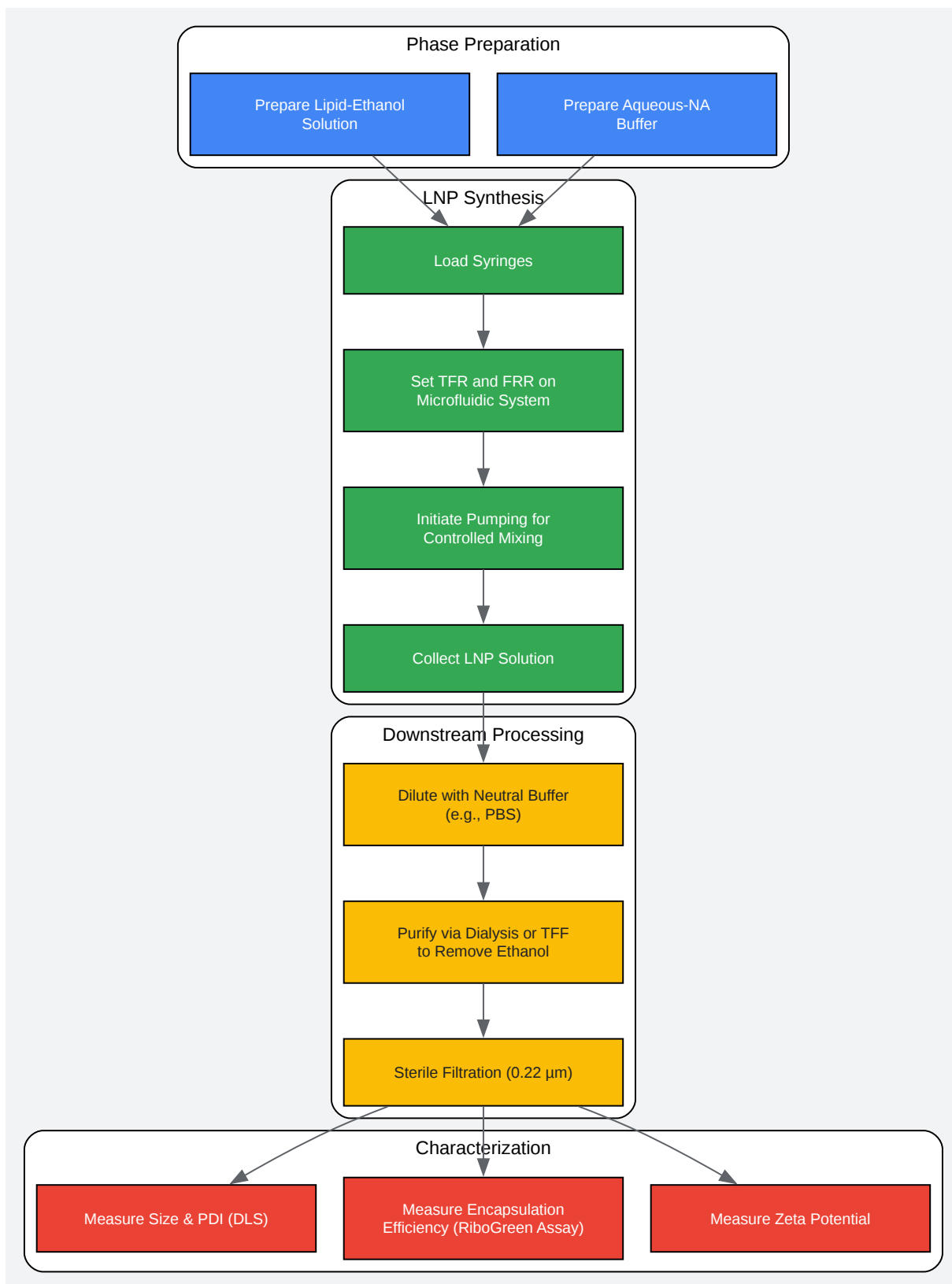
The key parameters that govern this process are:

- **Total Flow Rate (TFR):** The combined flow rate of the lipid and aqueous streams (in mL/min). TFR influences the mixing time and residence time within the microfluidic chip. Increasing the TFR generally leads to a decrease in particle size.^{[3][4][5][9]}
- **Flow Rate Ratio (FRR):** The ratio of the aqueous stream's flow rate to the ethanol stream's flow rate. FRR controls the final ethanol concentration and the polarity gradient during mixing. Increasing the FRR has also been shown to decrease particle size.^{[3][4][5][9]}

By carefully controlling these parameters, microfluidic systems can produce LNPs with desired critical quality attributes, such as a particle size below 200 nm and a polydispersity index (PDI) below 0.3, which are crucial for in vivo applications.^{[8][10]}

Logical Relationship of Microfluidic Parameters and LNP Attributes





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. biomere.com](https://www.biomere.com) [biomere.com]
- [2. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [3. mdpi.com](https://www.mdpi.com) [mdpi.com]
- [4. Manufacturing Considerations for the Development of Lipid Nanoparticles Using Microfluidics](https://ouci.dntb.gov.ua) [ouci.dntb.gov.ua]
- [5. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [6. Microfluidic synthesis of lipid nanoparticles - Inside Therapeutics](https://www.insidetx.com) [insidetx.com]
- [7. pubs.rsc.org](https://pubs.rsc.org) [pubs.rsc.org]
- [8. Microfluidic Formulation of DNA-Loaded Multicomponent Lipid Nanoparticles for Gene Delivery - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [9. pureportal.strath.ac.uk](https://pureportal.strath.ac.uk) [pureportal.strath.ac.uk]
- [10. fenix.tecnico.ulisboa.pt](https://fenix.tecnico.ulisboa.pt) [fenix.tecnico.ulisboa.pt]
- To cite this document: BenchChem. [Application Note & Protocol: Microfluidic Synthesis of DODAP-based Lipid Nanoparticles]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7796104/docs#application-note-protocol-microfluidic-synthesis-of-dodap-based-lipid-nanoparticles\]](https://www.benchchem.com/product/b7796104/docs#application-note-protocol-microfluidic-synthesis-of-dodap-based-lipid-nanoparticles)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)